

Personal protective equipment for handling Dexbrompheniramine maleate

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Compound of Interest

Compound Name: *Dexbrompheniramine maleate*

Cat. No.: *B124706*

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Essential Safety and Handling Guide for Dexbrompheniramine Maleate

This guide provides crucial safety, handling, and disposal protocols for **Dexbrompheniramine maleate**, tailored for laboratory and pharmaceutical development environments. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research setting.

Hazard Identification and Classification

Dexbrompheniramine maleate is a substance that requires careful handling due to its potential health hazards. It is classified as acutely toxic if ingested and may cause significant irritation to the skin and eyes.

Hazard Classification	Description	GHS Code	Signal Word
Acute Toxicity, Oral	Toxic if swallowed	Category 3	Danger
Skin Corrosion/Irritation	May cause severe skin burns and irritation	-	Danger[1]
Serious Eye Damage/Irritation	May cause serious eye damage	-	Danger[1]
Skin Sensitization	May cause an allergic skin reaction	-	Warning[1]

Hazard Statements: H301 (Toxic if swallowed)[1][2][3], H314 (Causes severe skin burns and eye damage)[1], H317 (May cause an allergic skin reaction)[1], H318 (Causes serious eye damage)[1], H332 (Harmful if inhaled)[1].

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure when handling **Dexbrompheniramine maleate**. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye/Face Protection	Wear safety glasses with side shields or chemical safety goggles. A face shield is also recommended.[3][4][5]	Protects against splashes and dust particles.
Hand Protection	Wear protective nitrile rubber gloves.[4] Consider double gloving for enhanced protection.[4][6]	Prevents skin contact and absorption.
Body Protection	Wear a disposable, low-permeability fabric gown with a solid front and long sleeves.[4][6][7]	Protects skin from contamination.
Respiratory Protection	Handle in a well-ventilated area. If dust is generated or ventilation is inadequate, use a NIOSH-approved particulate respirator.[4][8]	Prevents inhalation of airborne particles.

Operational Plan: Safe Handling Procedure

A systematic approach to handling **Dexbrompheniramine maleate** minimizes the risk of exposure and contamination.

Preparation

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[4]
- Verify that a safety shower and an eyewash station are readily accessible.
- Confirm all necessary PPE is available and in good condition.

Handling

- Avoid all personal contact with the substance, including the inhalation of dust.[3][4]

- Weigh and transfer the material in a ventilated enclosure to control dust.
- Do not eat, drink, or smoke in the designated handling area.[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Keep the container tightly sealed when not in use.[\[3\]](#)

In Case of a Spill

- For minor spills, use dry cleanup procedures to avoid generating dust.[\[4\]](#)
- Wear full PPE during the entire cleanup process.
- Collect the spilled material using a vacuum or by carefully sweeping it into a suitable, labeled waste container.[\[3\]](#)

Disposal Plan

Proper disposal of **Dexbrompheniramine maleate** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Collection

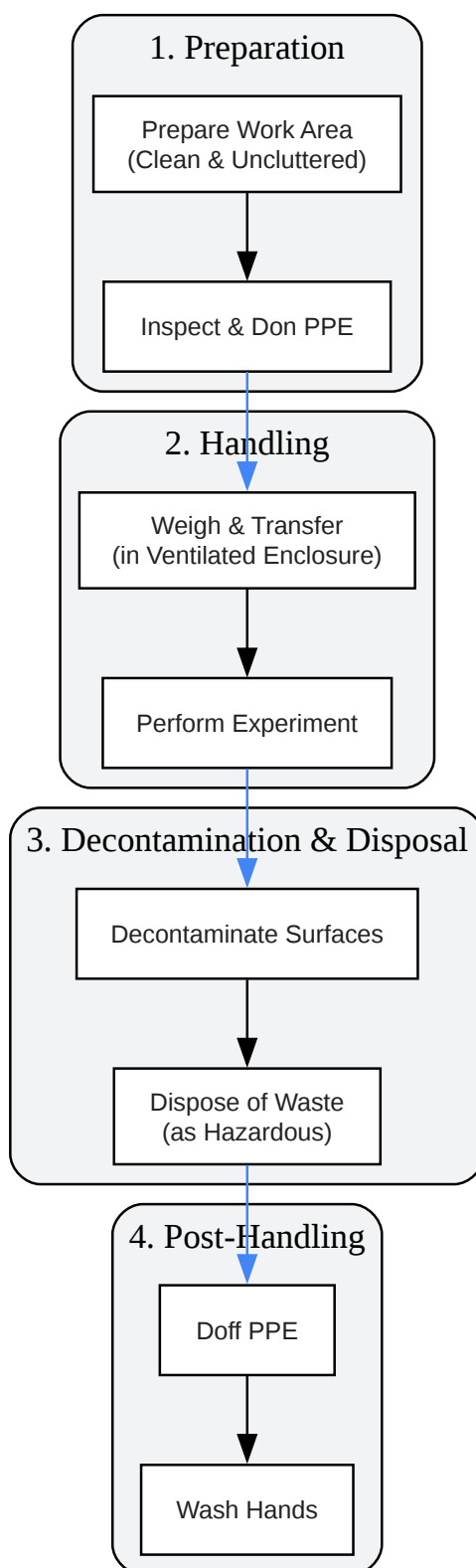
- All disposable materials that have come into contact with **Dexbrompheniramine maleate**, including gloves, gowns, and cleaning materials, should be considered hazardous waste.
- Place all contaminated waste into a clearly labeled, sealed container.

Disposal Method

- Dispose of the waste through an approved hazardous waste disposal company, in accordance with local, state, and federal regulations.[\[3\]](#)
- For trace amounts or unused consumer-level products where a take-back program is unavailable, the recommended procedure is to:
 - Mix the material with an undesirable substance like used coffee grounds or cat litter.[\[9\]](#)[\[10\]](#)
[\[11\]](#)[\[12\]](#)

- Place the mixture in a sealed plastic bag or container to prevent leakage.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Dispose of the sealed container in the household trash.[\[9\]](#)[\[10\]](#)
- Do not flush **Dexbrompheniramine maleate** down the drain or toilet unless specifically instructed by local authorities or the product's labeling.[\[9\]](#)[\[11\]](#)

Workflow for Handling Dexbrompheniramine Maleate



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